

physical and chemical properties of 4'-O-trans-p-Coumaroylmussaenoside

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Compound of Interest

Compound Name: 4'-O-trans-p-Coumaroylmussaenoside

Cat. No.: B1180606

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An In-depth Technical Guide to **4'-O-trans-p-Coumaroylmussaenoside**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4'-O-trans-p-Coumaroylmussaenoside is a naturally occurring iridoid glycoside isolated from the leaves of *Callicarpa bodinieri*. This technical guide provides a comprehensive overview of its physical and chemical properties, along with detailed experimental protocols for its isolation and analysis. The document also explores the known biological activities of structurally related compounds and discusses potential signaling pathways, offering a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

While extensive experimental data for **4'-O-trans-p-Coumaroylmussaenoside** is not widely available in public literature, its fundamental properties have been determined. Further experimental validation of predicted properties is recommended for precise applications.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₂ O ₁₂	[1]
Molecular Weight	536.53 g/mol	[1]
CAS Number	1246012-27-0	[1]
Predicted Boiling Point	748.6 ± 60.0 °C	[1]
Predicted Density	1.48 ± 0.1 g/cm ³	[1]
Predicted pKa	9.67 ± 0.26	[1]

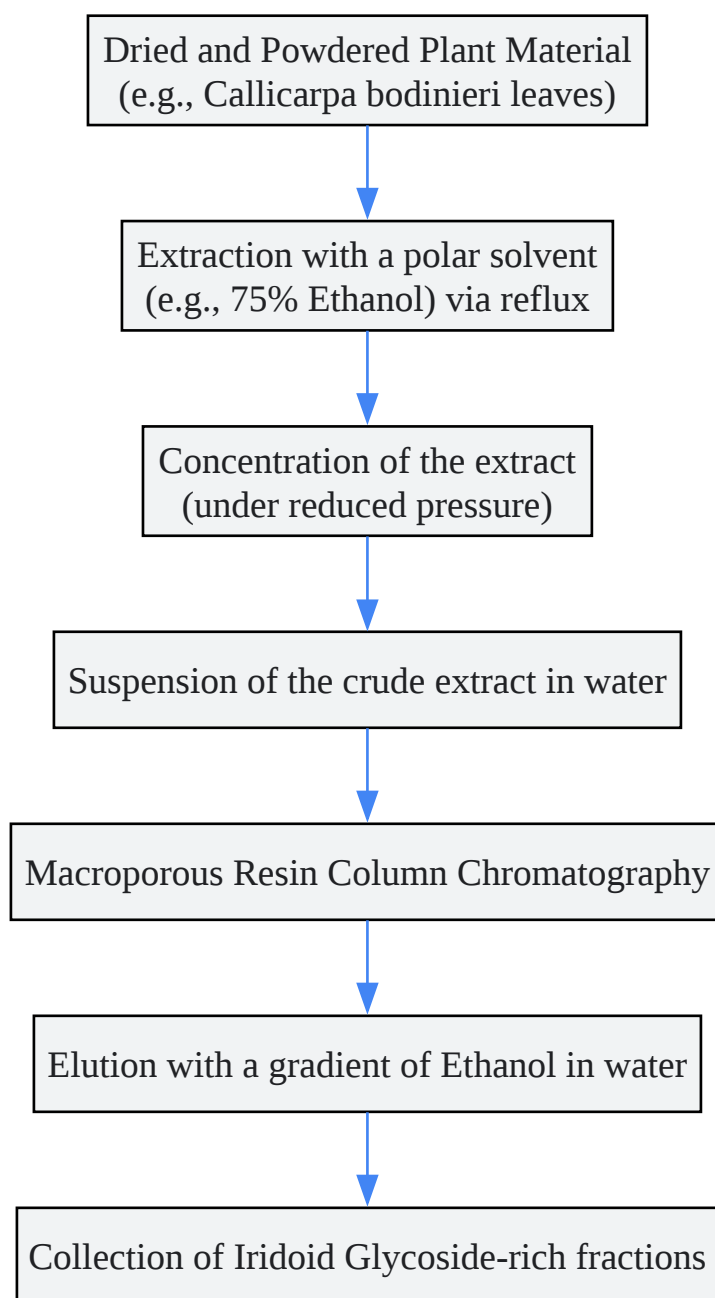
Experimental Protocols

The following sections detail the methodologies for the isolation, purification, and structural elucidation of **4'-O-trans-p-Coumaroylmussaenoside** and related iridoid glycosides, based on established practices in the field.

Isolation of 4'-O-trans-p-Coumaroylmussaenoside

The isolation of iridoid glycosides from plant material typically involves extraction followed by chromatographic separation.

Workflow for the Isolation of Iridoid Glycosides



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Caption: General workflow for the extraction and initial purification of iridoid glycosides.

Detailed Protocol:

- Extraction: The dried and powdered leaves of *Callicarpa bodinieri* are extracted by refluxing with 75% ethanol. This process is typically repeated multiple times to ensure exhaustive extraction.

- **Concentration:** The combined ethanol extracts are then concentrated under reduced pressure to yield a crude extract.
- **Initial Purification:** The crude extract is suspended in water and subjected to column chromatography on a macroporous resin. The column is first washed with water to remove highly polar impurities, followed by elution with a gradient of increasing ethanol concentration (e.g., 30% ethanol) to isolate the iridoid glycoside-containing fractions.

Purification by High-Performance Liquid Chromatography (HPLC)

Further purification of the enriched fractions is achieved using preparative High-Performance Liquid Chromatography (HPLC).

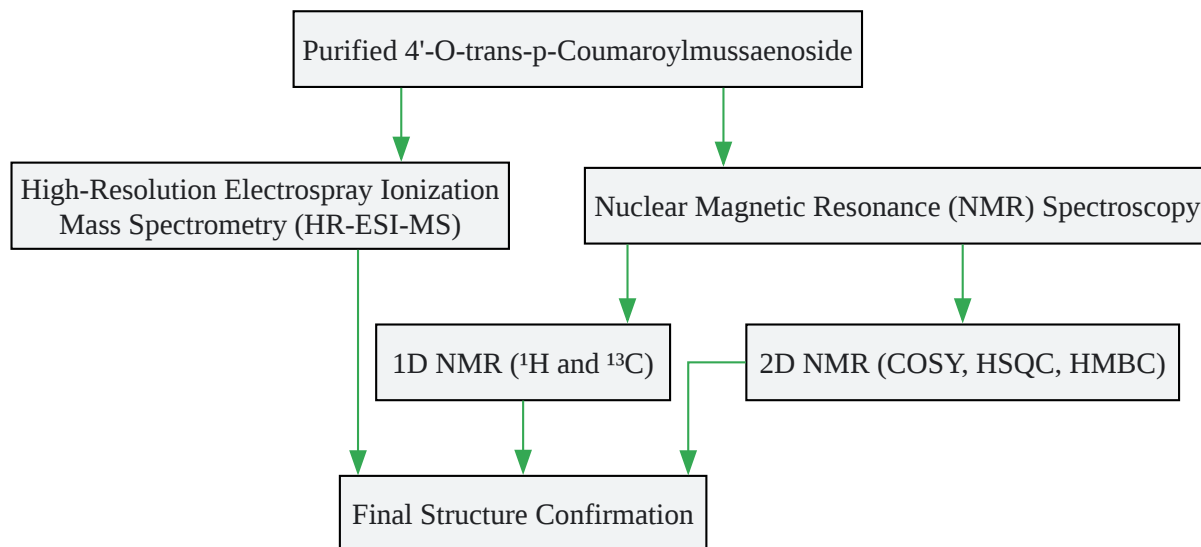
HPLC Purification Protocol:

- **Column:** A reversed-phase C18 column is commonly used for the separation of iridoid glycosides.
- **Mobile Phase:** A gradient elution with a mixture of methanol and water (often containing a small amount of phosphoric acid to improve peak shape) is typically employed. A representative gradient could be 28% methanol for the initial phase, increasing to 35% methanol over a set period.
- **Flow Rate:** A flow rate of around 1.0 mL/min is generally used for analytical scale, which would be scaled up for preparative HPLC.
- **Detection:** UV detection at a wavelength of 240 nm is suitable for identifying the p-coumaroyl moiety.

Structural Elucidation

The structure of the purified **4'-O-trans-p-Coumaroylmussaenoside** is confirmed through a combination of spectroscopic techniques.

Analytical Workflow for Structural Elucidation



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Caption: Analytical workflow for the structural elucidation of the purified compound.

Spectroscopic Analysis:

- Mass Spectrometry (MS): High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) is used to determine the exact mass and molecular formula of the compound.
- Nuclear Magnetic Resonance (NMR):
 - ¹H-NMR: Provides information on the number and types of protons in the molecule, including characteristic signals for the trans-p-coumaroyl group and the iridoid and glucose moieties.
 - ¹³C-NMR: Determines the number and types of carbon atoms present in the structure.
 - 2D-NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, allowing for the complete and unambiguous assignment of the chemical structure.

Biological Activity and Signaling Pathways

While specific studies on the signaling pathways of **4'-O-trans-p-Coumaroylmussaenoside** are limited, the biological activities of related iridoid glycosides and coumaroyl derivatives have been investigated, suggesting potential areas of therapeutic interest.

Known Biological Activities of Related Compounds

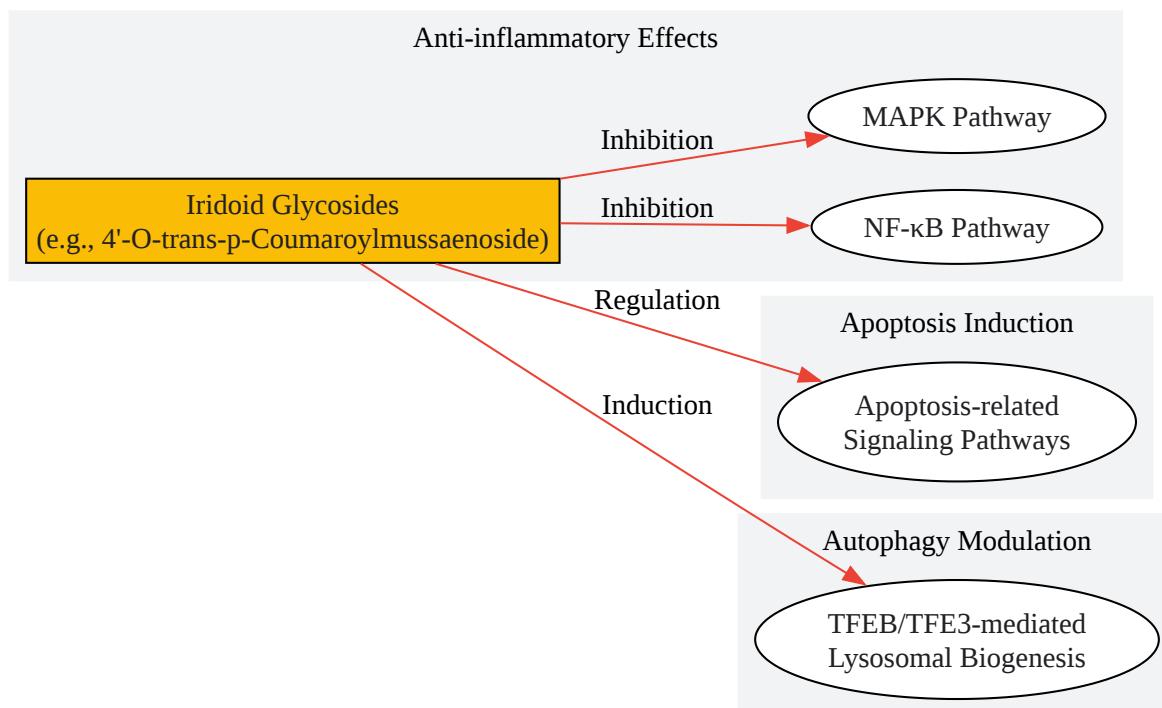
Iridoid glycosides isolated from *Callicarpa* species have demonstrated a range of biological activities, including:

- **Cytotoxic Activity:** Some iridoid glycosides from *Callicarpa nudiflora* have shown cytotoxic effects against human cervical carcinoma (HeLa) and ovarian carcinoma (HeyA8) cell lines.
- **Anti-inflammatory Activity:** Several iridoid glycosides and flavonoids from *Callicarpa nudiflora* have been found to inhibit nitric oxide (NO) production in lipopolysaccharide (LPS)-induced RAW 264.7 cell lines, indicating anti-inflammatory potential.

Potential Signaling Pathways

Based on studies of other iridoid glycosides, **4'-O-trans-p-Coumaroylmussaenoside** may modulate various cellular signaling pathways.

Potential Iridoid Glycoside Signaling Pathway Interactions



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References

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